

assessing the purity of 3-Bromo-4-methoxybenzoic acid from different suppliers

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzoic acid

Cat. No.: B047553

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A Researcher's Guide to Procuring High-Purity 3-Bromo-4-methoxybenzoic Acid

For scientists and professionals in drug development, the purity of starting materials is paramount. **3-Bromo-4-methoxybenzoic acid** is a key building block in the synthesis of a variety of pharmaceutical compounds. Variations in its purity can significantly impact reaction yields, impurity profiles of subsequent products, and ultimately, the safety and efficacy of the final active pharmaceutical ingredient. This guide provides a comparative analysis of **3-Bromo-4-methoxybenzoic acid** from three fictional, yet representative, suppliers: Alpha Chemicals, Beta Fine-Chemicals, and Gamma Advanced Materials.

Comparative Purity Analysis

To assess the quality of **3-Bromo-4-methoxybenzoic acid** from each supplier, three standard analytical techniques were employed: High-Performance Liquid Chromatography (HPLC) for quantitative purity assessment, Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy for structural confirmation and identification of organic impurities, and Melting Point analysis as a general indicator of purity.

Table 1: Purity and Physical Properties of 3-Bromo-4-methoxybenzoic Acid from Different Suppliers

Supplier	Lot Number	Stated Purity	Experimental Data			Notes
			Purity (HPLC, Area %)	Melting Point (°C)	¹ H NMR Purity (%)	
Alpha Chemicals	AC-2025-01	>98%	99.2%	220-222	>99%	Clean baseline in HPLC, sharp signals in ¹ H NMR. Meets specifications.
Beta Fine-Chemicals	BFC-2025-A	>98%	98.1%	218-221	~98%	Minor unidentified peak at 4.5 min in HPLC. ¹ H NMR shows a small resonance at 3.9 ppm.
Gamma Advanced Materials	GAM-54321	96%	96.5%	215-220	~97%	Broader melting point range. HPLC shows two minor impurity peaks. ¹ H NMR indicates presence

of starting
material.

Experimental Protocols

Detailed methodologies for the key experiments are provided below to allow for replication and verification of the presented data.

High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify the main component from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of Solvent A (0.1% phosphoric acid in water) and Solvent B (acetonitrile).
- Gradient Program:
 - 0-5 min: 30% B
 - 5-25 min: 30% to 90% B
 - 25-30 min: 90% B
 - 30.1-35 min: 30% B
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μ L
- Sample Preparation: 1 mg/mL solution of **3-Bromo-4-methoxybenzoic acid** in a 1:1 mixture of acetonitrile and water.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR provides detailed structural information and can be used to identify and quantify impurities.

- Instrumentation: 400 MHz NMR spectrometer.
- Solvent: Dimethyl sulfoxide-d₆ (DMSO-d₆).
- Sample Preparation: Approximately 10 mg of the sample was dissolved in 0.7 mL of DMSO-d₆.
- Data Acquisition: Standard proton experiment with a sufficient relaxation delay to ensure accurate integration.
- Data Analysis: The purity is estimated by comparing the integral of the aromatic protons of **3-Bromo-4-methoxybenzoic acid** to the integrals of any impurity signals.

Melting Point Analysis

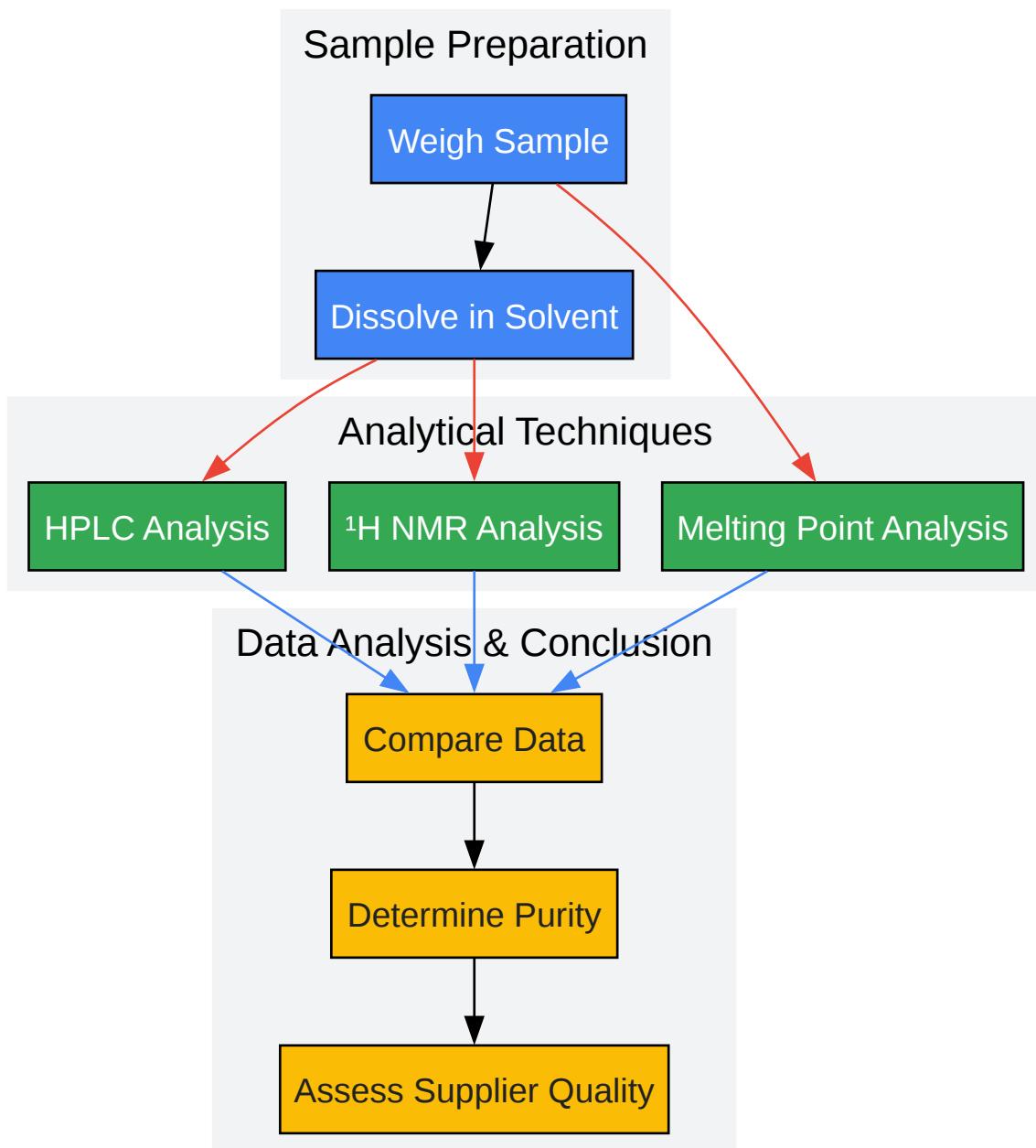
The melting point is a fundamental physical property that can indicate the presence of impurities.

- Instrumentation: A digital melting point apparatus.
- Sample Preparation: A small amount of the crystalline sample was packed into a capillary tube.
- Procedure: The sample was heated at a ramp rate of 1-2 °C/min near the expected melting point. The range from the first appearance of liquid to the complete melting of the solid was recorded. A narrow melting point range close to the literature value (around 220-222 °C) is indicative of high purity.

Visualizing the Purity Assessment Workflow

The following diagram illustrates the logical flow of the experimental process for assessing the purity of **3-Bromo-4-methoxybenzoic acid**.

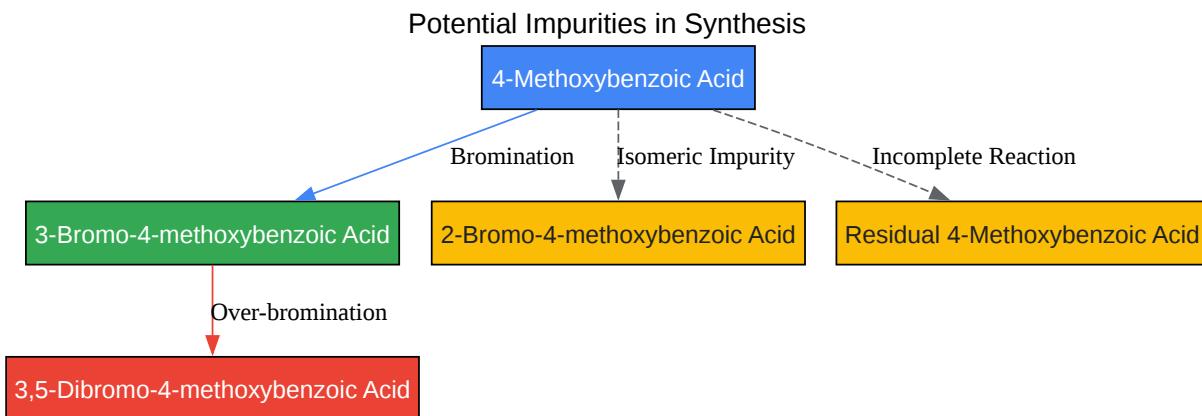
Experimental Workflow for Purity Assessment

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Caption: Workflow for assessing the purity of **3-Bromo-4-methoxybenzoic acid**.

Potential Impurities in 3-Bromo-4-methoxybenzoic Acid

Based on common synthetic routes, researchers should be aware of potential impurities that may be present in commercial batches of **3-Bromo-4-methoxybenzoic acid**.



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